

Application Notes: Sulfo ICG-tetrazine for Live Cell Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sulfo ICG-tetrazine

Cat. No.: B15556856

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Introduction

Sulfo ICG-tetrazine is a cutting-edge, water-soluble near-infrared (NIR) fluorescent probe designed for highly specific and efficient labeling of live cells and in vivo imaging. This reagent leverages the power of bioorthogonal chemistry, specifically the inverse-electron demand Diels-Alder (IEDDA) cycloaddition between a tetrazine and a strained trans-cyclooctene (TCO). This "click chemistry" reaction is exceptionally fast, highly selective, and occurs efficiently under physiological conditions without the need for toxic catalysts, making it an ideal tool for studying biological processes in their native environment.^{[1][2]}

The indocyanine green (ICG) fluorophore is a well-established dye with a peak spectral absorption and emission in the near-infrared window (around 780/800 nm), a region where tissue penetration is maximal and autofluorescence is minimal.^[3] The addition of one or more sulfo groups significantly enhances the water solubility of the ICG-tetrazine conjugate, preventing aggregation and ensuring its bioavailability in aqueous biological media.

A key feature of many tetrazine-dye conjugates is their fluorogenic nature. The tetrazine moiety can quench the fluorescence of the ICG dye. Upon the rapid and specific reaction with a TCO-

tagged molecule, this quenching effect is released, leading to a significant increase in fluorescence intensity.[4] This "turn-on" mechanism provides a high signal-to-noise ratio, which is crucial for sensitive imaging applications.[1]

Key Applications:

- **Pre-targeted Live Cell Imaging:** Label specific cellular targets (e.g., cell surface proteins, glycans) with a TCO-modified antibody or metabolic precursor, followed by administration of **Sulfo ICG-tetrazine** for highly specific visualization.
- **In Vivo Imaging:** The deep tissue penetration of NIR light makes **Sulfo ICG-tetrazine** an excellent probe for non-invasive imaging in animal models.[2]
- **Super-Resolution Microscopy:** The high specificity and signal-to-noise ratio of the labeling enable advanced imaging techniques.
- **Monitoring Dynamic Processes:** The rapid kinetics of the tetrazine-TCO ligation allow for the real-time tracking of cellular events.

Properties and Specifications

While a specific datasheet for **Sulfo ICG-tetrazine** is not publicly available, the following table summarizes the expected properties based on available information for ICG derivatives and other sulfo-cyanine-tetrazine conjugates.

Property	Typical Value	Reference(s)
Molecular Weight	~1000 - 1200 g/mol (Varies with linker)	[5][6]
Excitation Maximum (λ_{ex})	~780 nm	[3]
Emission Maximum (λ_{em})	~800 nm	[3]
Molar Extinction Coefficient	>200,000 M ⁻¹ cm ⁻¹	[6]
Solubility	High in water, DMSO, DMF	[6]
Storage	-20°C in the dark, desiccated	[5][6]
Reaction Kinetics (k_2)	10 ³ - 10 ⁶ M ⁻¹ s ⁻¹ (with TCO)	[7]

Experimental Protocols

Protocol 1: Pre-targeted Live Cell Imaging of a Cell Surface Protein

This protocol describes the labeling of a specific cell surface protein on live cells using a TCO-modified antibody, followed by detection with **Sulfo ICG-tetrazine**.

Materials:

- Live cells expressing the protein of interest
- Primary antibody specific to the cell surface protein
- TCO-NHS ester
- **Sulfo ICG-tetrazine**
- Complete cell culture medium
- Phosphate-buffered saline (PBS), pH 7.4
- Anhydrous DMSO

- Fluorescence microscope with appropriate NIR filters

Procedure:

- Preparation of TCO-labeled Antibody:
 - Dissolve the TCO-NHS ester in anhydrous DMSO to a stock concentration of 10-20 mM.
 - Prepare the antibody in a suitable buffer (e.g., PBS) at a concentration of 2-10 mg/mL.
 - Add the TCO-NHS ester stock solution to the antibody solution at a molar ratio of 5-10 fold excess of TCO-NHS to the antibody.
 - Incubate for 30-60 minutes at room temperature with gentle mixing.
 - Remove excess, unreacted TCO-NHS ester by dialysis or using a spin desalting column.
 - Determine the degree of labeling (DOL) if desired. An optimal DOL is typically between 2 and 10.
- Cell Preparation and Antibody Labeling:
 - Culture cells on imaging plates or coverslips to the desired confluency.
 - Wash the cells twice with pre-warmed PBS.
 - Dilute the TCO-labeled antibody in complete cell culture medium to the desired working concentration.
 - Incubate the cells with the TCO-labeled antibody solution for 30-60 minutes at 37°C.
 - Wash the cells three times with pre-warmed PBS to remove any unbound antibody.
- **Sulfo ICG-tetrazine** Labeling:
 - Prepare a stock solution of **Sulfo ICG-tetrazine** in DMSO.
 - Dilute the **Sulfo ICG-tetrazine** stock solution in complete cell culture medium to a final concentration of 1-10 μ M.

- Incubate the cells with the **Sulfo ICG-tetrazine** solution for 10-30 minutes at 37°C.[8]
- Wash the cells three times with pre-warmed PBS or serum-free medium.
- Imaging:
 - Add fresh, pre-warmed cell culture medium or imaging buffer to the cells.
 - Image the cells using a fluorescence microscope equipped with appropriate NIR filter sets (e.g., excitation ~780 nm, emission ~800 nm).

Protocol 2: Metabolic Labeling of Cell Surface Glycans

This protocol provides a method for labeling cell surface glycans with TCO groups for subsequent detection with **Sulfo ICG-tetrazine**.

Materials:

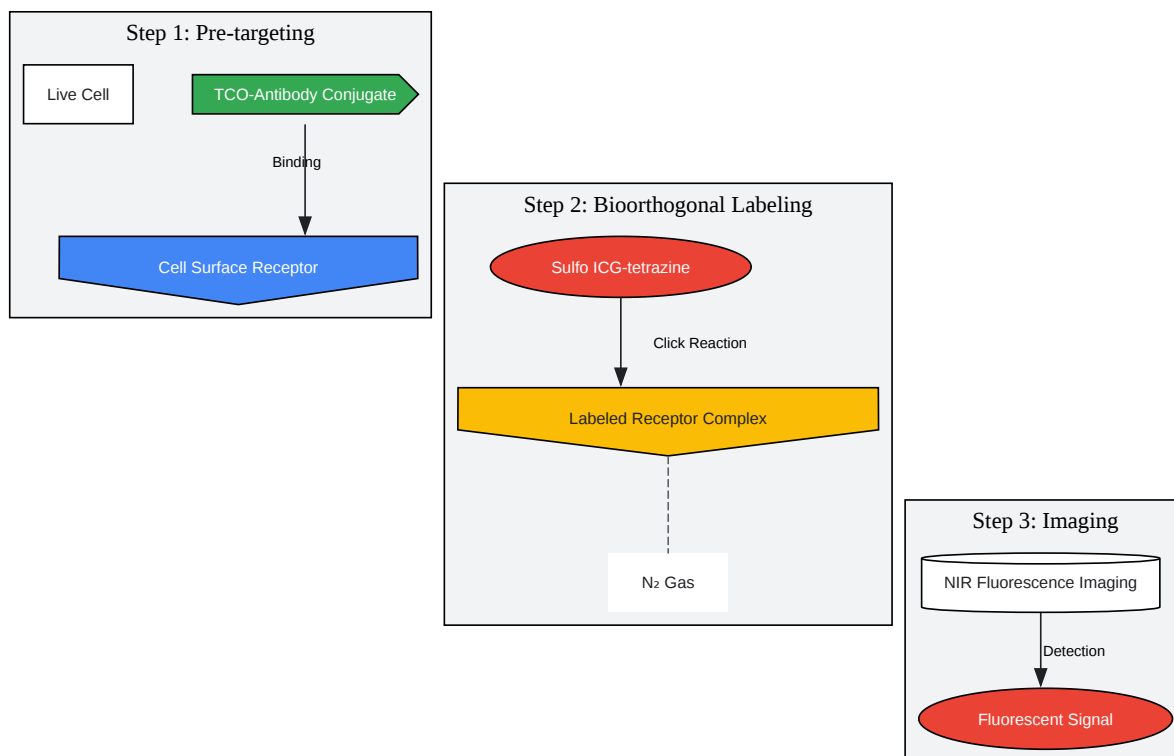
- Live cells of interest
- TCO-modified sugar analog (e.g., Ac₄ManNAc-TCO)
- **Sulfo ICG-tetrazine**
- Complete cell culture medium
- PBS, pH 7.4
- Anhydrous DMSO
- Fluorescence microscope with appropriate NIR filters

Procedure:

- Metabolic Labeling:
 - Add the TCO-modified sugar analog to the complete cell culture medium at a final concentration of 25-50 µM.[8]

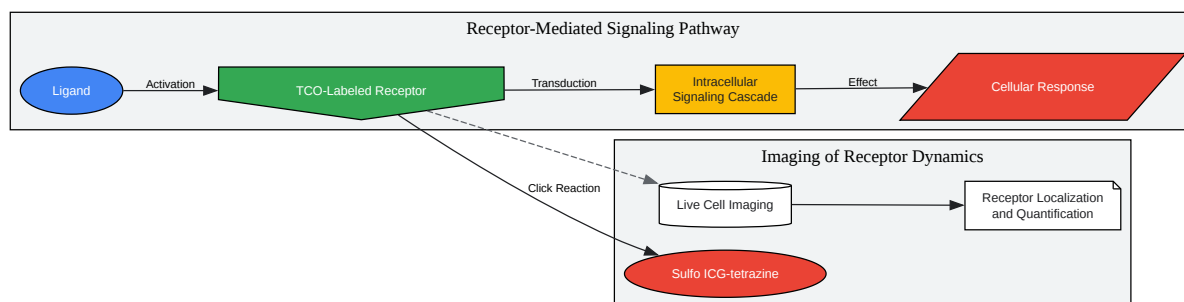
- Culture the cells in this medium for 24-72 hours to allow for metabolic incorporation of the TCO-sugar into cell surface glycans.[\[8\]](#)
- **Sulfo ICG-tetrazine** Labeling:
 - Gently wash the cells three times with pre-warmed PBS to remove any unincorporated TCO-sugar.
 - Prepare a stock solution of **Sulfo ICG-tetrazine** in DMSO.
 - Dilute the **Sulfo ICG-tetrazine** stock solution in complete cell culture medium to a final concentration of 1-10 μM .
 - Incubate the cells with the **Sulfo ICG-tetrazine** solution for 10-30 minutes at 37°C.
 - Wash the cells three times with pre-warmed PBS or serum-free medium.
- Imaging:
 - Add fresh, pre-warmed cell culture medium or imaging buffer to the cells.
 - Image the cells using a fluorescence microscope with appropriate NIR filter sets.

Visualizations



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Caption: Experimental workflow for pre-targeted live cell imaging.



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Caption: Visualizing signaling pathways with **Sulfo ICG-tetrazine**.

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- To cite this document: BenchChem. [Application Notes: Sulfo ICG-tetrazine for Live Cell Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556856/docs#application-notes-sulfo-icg-tetrazine-for-live-cell-imaging\]](https://www.benchchem.com/product/b15556856/docs#application-notes-sulfo-icg-tetrazine-for-live-cell-imaging)

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